

High-Resolution Mass Spectrometry (GC-HRMS) Quantification of PCB 116

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Compound of Interest

Compound Name: 2,3,3',4',5'-Pentachlorobiphenyl

CAS No.: 76842-07-4

Cat. No.: B1594564

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Application Note: AN-PCB116-HRMS

Abstract & Strategic Overview

PCB 116 (2,3,4,5,6-Pentachlorobiphenyl) represents a unique analytical challenge and opportunity within the polychlorinated biphenyl (PCB) family.^{[1][2]} Unlike common congeners found in commercial Aroclor mixtures, PCB 116 possesses a fully substituted chlorophenyl ring attached to an unsubstituted phenyl ring.^{[2][3]} This extreme steric crowding and asymmetry make it a valuable tracer for specific non-Aroclor contamination sources (e.g., pigment manufacturing byproducts) and metabolic studies.^{[2][3]}

This protocol details the quantification of PCB 116 using Gas Chromatography coupled with High-Resolution Mass Spectrometry (GC-HRMS). While EPA Method 1668C (Magnetic Sector) remains the regulatory gold standard, this guide also incorporates modern GC-Orbitrap workflows, offering superior spectral acquisition for retrospective analysis.^{[1][2]}

Key Technical Advantages of this Protocol:

- Isotope Dilution Mass Spectrometry (IDMS): Utilizes

-labeled internal standards to auto-correct for extraction losses and matrix effects (Self-Validating System).[3]

- Mass Resolution > 60,000: Essential to resolve PCB 116 from isobaric interferences (e.g., breakdown products of higher chlorinated PCBs or matrix lipids) that plague low-resolution quadrupole methods.[2][3]
- Congener Specificity: Optimized chromatographic conditions to resolve PCB 116 from co-eluting pentachlorobiphenyls (e.g., PCB 117, 110).

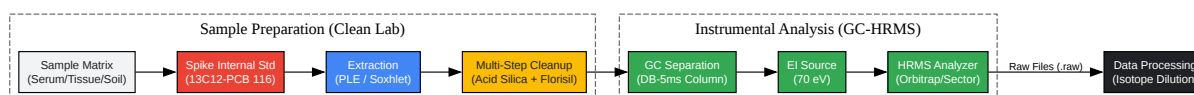
Chemical Identity & Properties

- IUPAC Name: 2,3,4,5,6-Pentachlorobiphenyl[2][4]
- Structure: One ring is perchlorinated; the other is unsubstituted.[1][3]
- Molecular Formula:

[1][3][5][6]

- Exact Mass (Monoisotopic): 323.8834 Da[3]
- CAS Number: 18259-05-7[2][3][4]

Experimental Workflow (Visualized)



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Caption: End-to-end workflow for PCB 116 analysis, ensuring traceability via Isotope Dilution (IDMS).

Detailed Protocol

Reagents & Standards[2][3][7]

- Native Standard: PCB 116 (Certified Reference Material).[2][3]
- Labeled Internal Standard:
 - PCB 116 (Essential for IDMS). If unavailable,
 - PCB 118 is a suitable surrogate due to similar chlorination level, though retention time differs.[2][3]
- Cleanup Standard:
 - PCB 188 (Added after extraction, before cleanup) to monitor cleanup recovery.
- Injection Standard:
 - PCB 138 (Added immediately prior to injection) to calculate recovery of the Internal Standard.

Sample Preparation

Rationale: PCB 116 is lipophilic.[1][2][3] The primary goal is to remove lipids which cause source contamination and signal suppression.[3]

- Extraction:
 - Solids (Soil/Sediment): Pressurized Liquid Extraction (PLE) or Soxhlet with Toluene for 16-24 hours.[2][3]
 - Aqueous/Serum:[3] Liquid-Liquid Extraction (LLE) with Hexane:Dichloromethane (1:1).[3]
 - CRITICAL STEP: Spike sample with 1.0 ng of
 - PCB 116 before adding solvent.[3] This sets the baseline for quantification.[2][3]
- Cleanup (The "Acid Wash"):
 - Treat extract with concentrated Sulfuric Acid (

).[2][3]

- Mechanism:[3][7] Acid oxidizes and precipitates lipids/fats while PCBs (chemically stable) remain in the hexane layer.[3]
- Repeat until the acid layer is colorless.[3]
- Fractionation (Florisil):
 - Load hexane extract onto a Florisil column.[2][3]
 - Elution: Elute PCBs with 100% Hexane (Fraction 1).[2][3] This separates PCBs from more polar organochlorine pesticides which might interfere.[2][3]

Instrumental Parameters (GC-HRMS)

Gas Chromatography (Trace 1310 or equivalent)

Parameter	Setting	Rationale
Column	DB-5ms (30m x 0.25mm x 0.25µm)	Standard non-polar phase.[1] [3] Excellent resolution of pentachlorobiphenyls.[2][3][8]
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Maintains separation efficiency during temp ramp.[1][2][3]
Injection	Splitless (1-2 µL) @ 280°C	Maximizes sensitivity for trace analysis.[2][3]
Oven Program	100°C (1 min) → 20°C/min to 200°C → 2.5°C/min to 260°C → 20°C/min to 320°C (5 min)	The slow ramp (2.5°C/min) around 200-260°C is critical to resolve PCB 116 from PCB 87/110/117.

Mass Spectrometry (Orbitrap Exploris GC or Magnetic Sector)[3]

- Source: Electron Ionization (EI) at 70 eV.[2][3]
- Resolution:

- Orbitrap:[3] 60,000 @ m/z 200 (Full Scan).[3]
- Magnetic Sector:[3][9] > 10,000 (SIM Mode).[2][3]
- Lock Mass: PFK (Perfluorokerosene) or column bleed siloxanes (m/z 207.0323) for real-time mass correction.

Target Ions for PCB 116 (Pentachlorobiphenyl):

Ion Type	Formula	Theoretical Mass (m/z)	Purpose
Quantification		323.8834	Primary quantification peak ().[1][3]
Confirmation 1		325.8804	Isotope ratio check (Expected ratio vs Quant ~ 163%).[3]
Confirmation 2		327.8775	Secondary confirmation.[3]
Internal Std		335.9236	Reference for IDMS quantification.[3]

Data Analysis & Quality Control

Identification Criteria (The "Trust" Pillars)

To positively identify PCB 116, the following criteria must be met:

- Retention Time: The peak must elute within ± 2 seconds of the -PCB 116 internal standard.
- Mass Accuracy: The measured mass must be within < 5 ppm (Orbitrap) of the theoretical mass.

- Isotope Ratio: The ratio of m/z 323.88 / 325.88 must be within $\pm 15\%$ of the theoretical natural abundance.[\[3\]](#)

Quantification Calculation (IDMS)

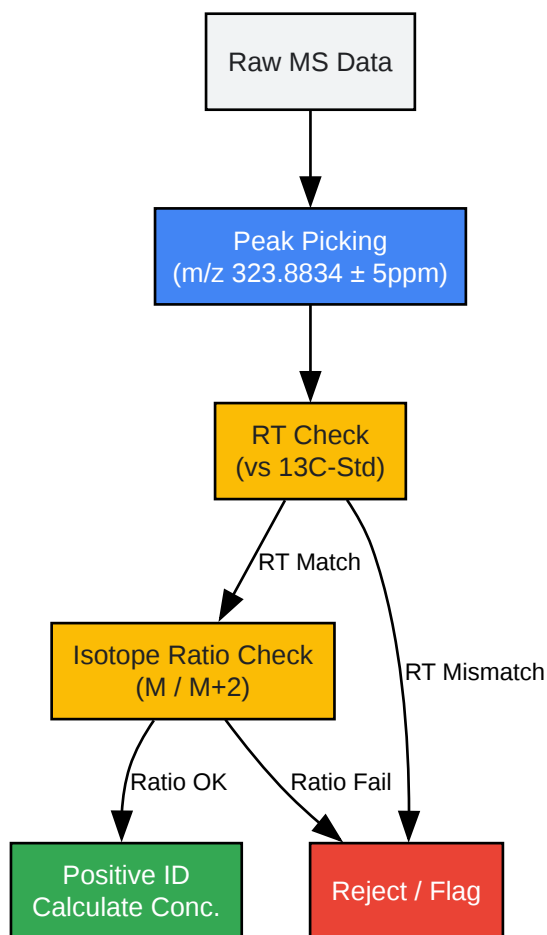
The concentration (

) is calculated using the Relative Response Factor (RRF) derived from calibration standards:
[\[3\]](#)

Where:

- = Area of native PCB 116 (m/z 323.8834)[\[3\]](#)
- = Area of
-PCB 116 (m/z 335.9236)[\[3\]](#)
- = Concentration of Internal Standard added (ng/mL)[\[3\]](#)

Logic of Analysis (Diagram)[\[3\]](#)



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Caption: Decision tree for validating PCB 116 detection, preventing false positives.

References

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